

N-Ethyl-4-bromobenzylamine chemical properties and structure

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Compound of Interest

Compound Name: *N-Ethyl-4-bromobenzylamine*

Cat. No.: *B183233*

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N-Ethyl-4-bromobenzylamine: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the chemical properties and structure of **N-Ethyl-4-bromobenzylamine**, a compound of interest in synthetic chemistry and drug discovery. This document summarizes its known physicochemical properties, provides insights into its synthesis, and includes relevant safety information.

Chemical Properties and Structure

N-Ethyl-4-bromobenzylamine is a substituted benzylamine derivative. Its core structure consists of a bromine atom at the para position of the benzene ring, which is attached to a methylene group further bonded to an ethylamino group.

Physicochemical Properties

While specific experimental data for some physical properties of **N-Ethyl-4-bromobenzylamine** are not readily available in public literature, the table below summarizes its key chemical identifiers and known properties.

Property	Value	Citation(s)
Molecular Formula	C ₉ H ₁₂ BrN	[1][2]
Molecular Weight	214.10 g/mol	[1][2]
Physical Form	Liquid	
CAS Number	856795-95-4	[1]
IUPAC Name	N-(4-bromobenzyl)ethanamine	
SMILES String	CCNCC1=CC=C(C=C1)Br	[1][2]
InChI Key	RVGAYUIZZCACIV-UHFFFAOYSA-N	
Purity	≥97%	[1]
Storage Conditions	Keep in a dark place, inert atmosphere, 2-8°C	[1][2]
Boiling Point	No data available	[2]
Melting Point	No data available	
Solubility	No data available	

Structural Representation

The chemical structure of **N-Ethyl-4-bromobenzylamine** can be visualized as follows:

Chemical structure of **N-Ethyl-4-bromobenzylamine**.

Experimental Protocols

Detailed experimental protocols for the synthesis of **N-Ethyl-4-bromobenzylamine** are not widely published. However, its synthesis can be achieved through common organic chemistry reactions such as reductive amination or N-alkylation. Below is a representative protocol for the synthesis of a structurally similar compound, which can be adapted by a skilled chemist.

Representative Synthesis via Reductive Amination

A plausible and widely used method for the synthesis of **N-Ethyl-4-bromobenzylamine** is the reductive amination of 4-bromobenzaldehyde with ethylamine. This two-step, one-pot reaction involves the initial formation of an imine, followed by its reduction to the corresponding amine.

Materials:

- 4-Bromobenzaldehyde
- Ethylamine (e.g., 2.0 M solution in THF or as a salt)
- Sodium triacetoxyborohydride ($\text{NaBH}(\text{OAc})_3$) or Sodium cyanoborohydride (NaBH_3CN)
- Anhydrous solvent (e.g., Dichloromethane (DCM), 1,2-Dichloroethane (DCE), or Tetrahydrofuran (THF))
- Glacial Acetic Acid (optional, as a catalyst for imine formation)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate or sodium sulfate
- Dichloromethane or Diethyl ether for extraction

Procedure:

- **Imine Formation:** To a solution of 4-bromobenzaldehyde (1.0 equivalent) in an anhydrous solvent, add ethylamine (1.2-1.5 equivalents). If using an amine salt, a mild base may be required for in-situ free-basing. A catalytic amount of glacial acetic acid can be added to facilitate imine formation. The mixture is stirred at room temperature for 30-60 minutes.
- **Reduction:** The reaction mixture is then cooled in an ice bath, and the reducing agent, such as sodium triacetoxyborohydride (1.5 equivalents), is added portion-wise. The reaction is allowed to warm to room temperature and stirred overnight. Progress can be monitored by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).

- **Work-up:** Upon completion, the reaction is quenched by the slow addition of a saturated sodium bicarbonate solution. The organic layer is separated, and the aqueous layer is extracted with an organic solvent (e.g., dichloromethane).
- **Purification:** The combined organic layers are washed with brine, dried over an anhydrous drying agent (e.g., magnesium sulfate), filtered, and the solvent is removed under reduced pressure. The crude product can be purified by column chromatography on silica gel if necessary.



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Experimental workflow for reductive amination.

Safety and Handling

N-Ethyl-4-bromobenzylamine should be handled with care in a well-ventilated fume hood, and appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn.

GHS Hazard Statements:[1][2]

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

GHS Precautionary Statements:[1][2]

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.

- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Conclusion

This technical guide provides a summary of the available information on **N-Ethyl-4-bromobenzylamine**. While there is a lack of publicly available experimental data for some of its physical properties, its chemical structure and identity are well-defined. The provided representative synthesis protocol offers a reliable method for its preparation in a laboratory setting. Researchers and scientists are advised to adhere to the safety guidelines when handling this compound.

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